

"literature review of 4-(2-methoxyphenyl)aniline and its analogs"

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Compound of Interest

Compound Name: 4-(2-Methoxyphenyl)aniline

Cat. No.: B1349954

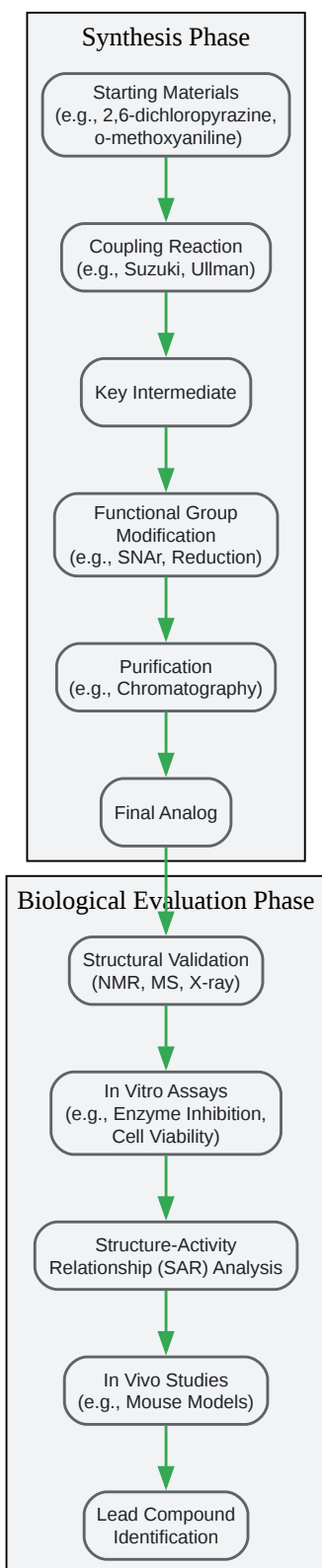
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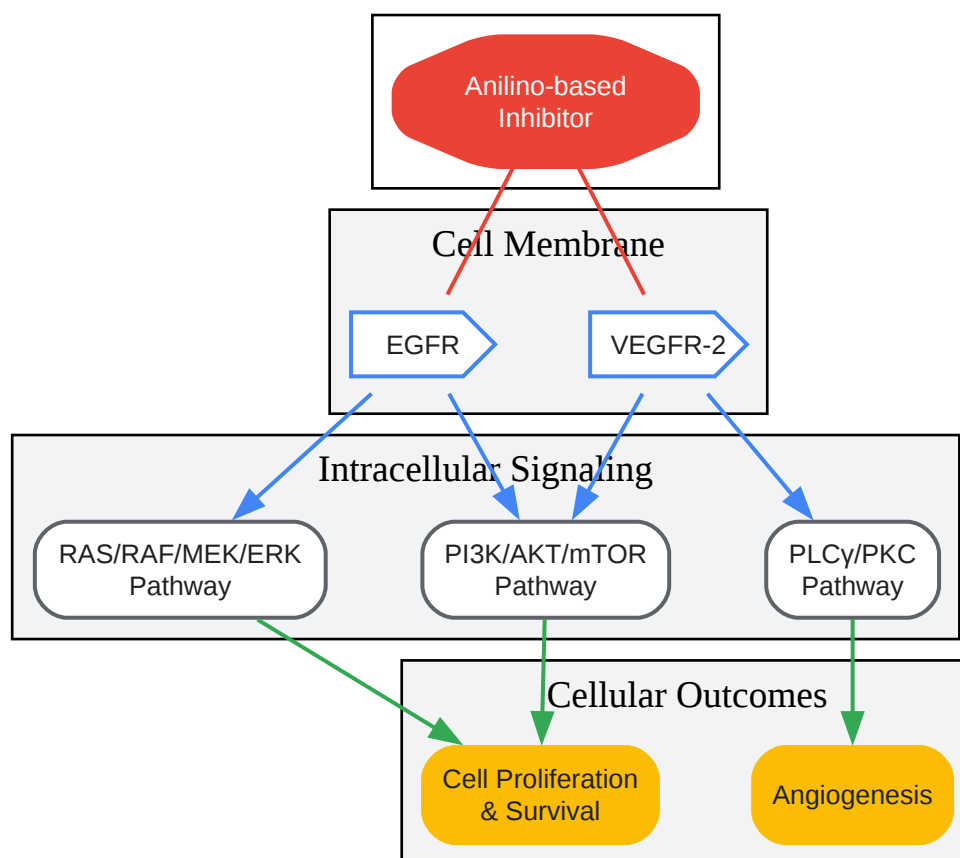
Synthesis of 4-(2-methoxyphenyl)aniline and Analogs

The synthesis of **4-(2-methoxyphenyl)aniline** analogs often involves well-established organic chemistry reactions. The core biphenyl structure is typically assembled via palladium-catalyzed cross-coupling reactions, such as the Suzuki coupling. Modifications to the aniline moiety or the methoxyphenyl ring are then performed to generate a library of derivatives.

For instance, the synthesis of 2,6-disubstituted pyrazines incorporating an ortho-methoxy aniline moiety has been reported as potent inhibitors of the casein kinase 2 alpha (CSNK2A). [1] The general synthetic approach may involve an initial S_NAr reaction, followed by a Suzuki coupling to introduce the desired aryl groups.[1] Another common strategy involves the reduction of a nitro group precursor, such as 4-methoxy-2-nitroaniline, to the corresponding aniline.[2][3] The synthesis of this nitro-intermediate can be achieved through the nitration of N-benzenesulfonyl-4-methoxyaniline.[2]

A generalized workflow for the synthesis and subsequent biological evaluation of these novel compounds is outlined below.





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References

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